

# Verosudil Hydrochloride solubility issues troubleshooting

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Verosudil Hydrochloride

CAS No.: 1414854-44-6

Cat. No.: S546704

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## Physicochemical Properties of Verosudil

Understanding the basic properties of a compound is the first step in troubleshooting solubility. The table below summarizes key data for Verosudil free base and its hydrochloride salt.

Property	Verosudil (Free Base)	Verosudil Hydrochloride
Molecular Formula	C <sub>17</sub> H <sub>17</sub> N <sub>3</sub> O <sub>2</sub> S [1]	C <sub>17</sub> H <sub>18</sub> ClN <sub>3</sub> O <sub>2</sub> S [2]
Molecular Weight	327.40 g/mol [3] [1]	363.86 g/mol [2]
CAS Number	1414854-42-4 [3] [1]	1414854-44-6 [2]
Appearance	White to light yellow solid powder [1]	Information missing
LogP	0.84 (Predicted) [1]	Information missing
Hydrogen Bond Donors	2 [1] [4]	Information missing
Hydrogen Bond Acceptors	4 [1] [4]	Information missing

Property	Verosudil (Free Base)	Verosudil Hydrochloride
Topological Polar Surface Area (TPSA)	93.44 Å <sup>2</sup> [4]	Information missing

## Solubility Data and Formulation Guidance

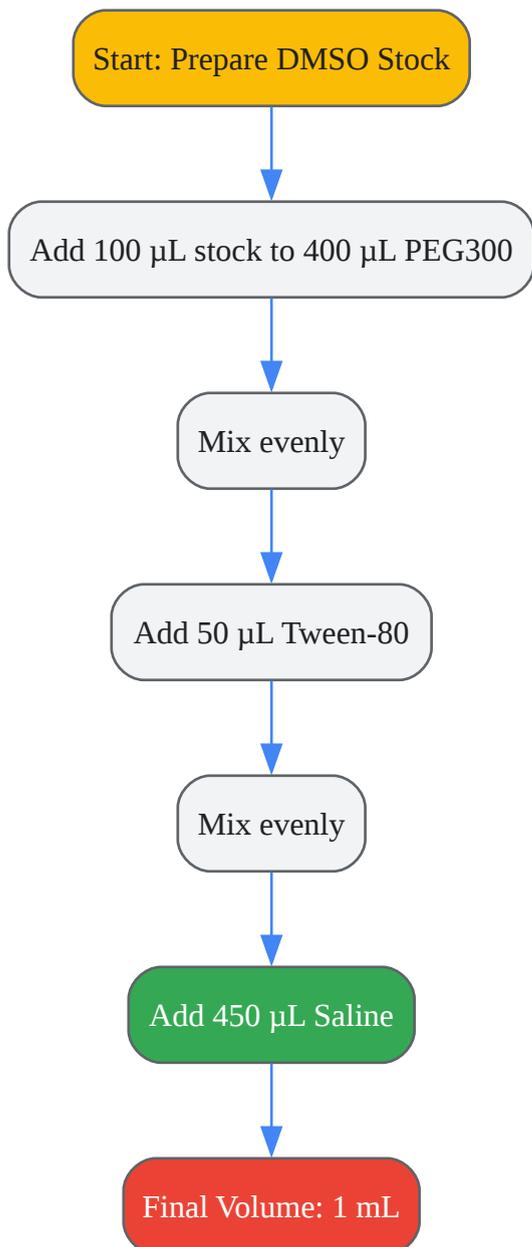
The following table provides concrete solubility data and formulation suggestions for Verosudil, primarily for the free base, as reported by suppliers.

Solvent or Formulation	Solubility / Working Concentration	Notes & Preparation Instructions
DMSO (Stock Solution)	~16.7 mg/mL (~50.9 mM) [3] [1]	Suitable for preparing concentrated stock solutions.
Formulation 1: Aqueous Solution	≥ 1.67 mg/mL (5.10 mM) [3] [1]	Prepared in 10% DMSO + 40% PEG300 + 5% Tween-80 + 45% Saline. Add co-solvents sequentially.
Formulation 2: Aqueous Solution	≥ 1.67 mg/mL (5.10 mM) [3] [1]	Prepared in 10% DMSO + 90% (20% SBE-β-CD in Saline).
Formulation 3: Non-Aqueous	≥ 1.67 mg/mL (5.10 mM) [3] [1]	Prepared in 10% DMSO + 90% Corn Oil.

The general solubility principles from a study on COX-2 inhibitors suggest that lower alcohols, glycols, and PEG 400 are often good solvents for poorly soluble drugs. The use of mixed-solvent systems, especially those with significant polarity differences (e.g., PEG 400-ethanol mixtures), can lead to a marked enhancement in solubility [5].

## Experimental Workflow for Solubility Preparation

For your experimental work, you can follow the workflow below to prepare a typical aqueous formulation of Verosudil. This diagram outlines the key steps for preparing "Formulation 1" mentioned above.



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## Frequently Asked Questions

**Q1: What is the best way to create a stable aqueous solution of Verosudil for in vivo studies?** For in vivo studies, using a pre-optimized co-solvent system is recommended. **Formulation 1** (10% DMSO + 40%

PEG300 + 5% Tween-80 + 45% Saline) is a well-documented and effective choice that yields a clear solution at a concentration of  $\geq 1.67$  mg/mL [3] [1]. It is crucial to prepare the solution fresh and add the components in the specified sequence to ensure proper mixing and stability.

**Q2: The compound won't dissolve in my experiment. What are my options?** If you are facing solubility issues, consider these steps:

- **Verify the Salt Form:** Confirm whether you are using the free base or the hydrochloride salt, as this can affect solubility. The data provided here primarily pertains to the free base.
- **Use a Sequential Dilution Method:** Do not mix all components at once. Always start with a concentrated stock in DMSO and then add the co-solvents (like PEG300, Tween-80) sequentially, mixing thoroughly at each step [3] [1].
- **Explore Alternative Formulations:** If one formulation does not work, try another. **Formulation 2**, which uses SBE- $\beta$ -CD (sulfobutylether- $\beta$ -cyclodextrin) as a solubilizing agent, can be an excellent alternative [3] [1].

**Q3: How should I store Verosudil stock solutions and the pure powder?**

- **Pure Powder:** The solid powder should be stored at  $-20^{\circ}\text{C}$ , which is stable for 3 years, or at  $4^{\circ}\text{C}$  for 2 years [1].
- **Stock Solutions in DMSO:** Aliquot and store at  $-80^{\circ}\text{C}$  for up to 6 months or at  $-20^{\circ}\text{C}$  for 1 month. Avoid repeated freeze-thaw cycles [3] [1].
- **Fresh Working Formulations:** For the best results, use aqueous working formulations immediately after preparation.

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## References

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To cite this document: Smolecule. [Verosudil Hydrochloride solubility issues troubleshooting].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b546704#verosudil-hydrochloride-solubility-issues-troubleshooting>]

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